

# Application Notes and Protocols: MtTMPK-IN-7

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## Compound of Interest

Compound Name: *MtTMPK-IN-7*

Cat. No.: *B15568390*

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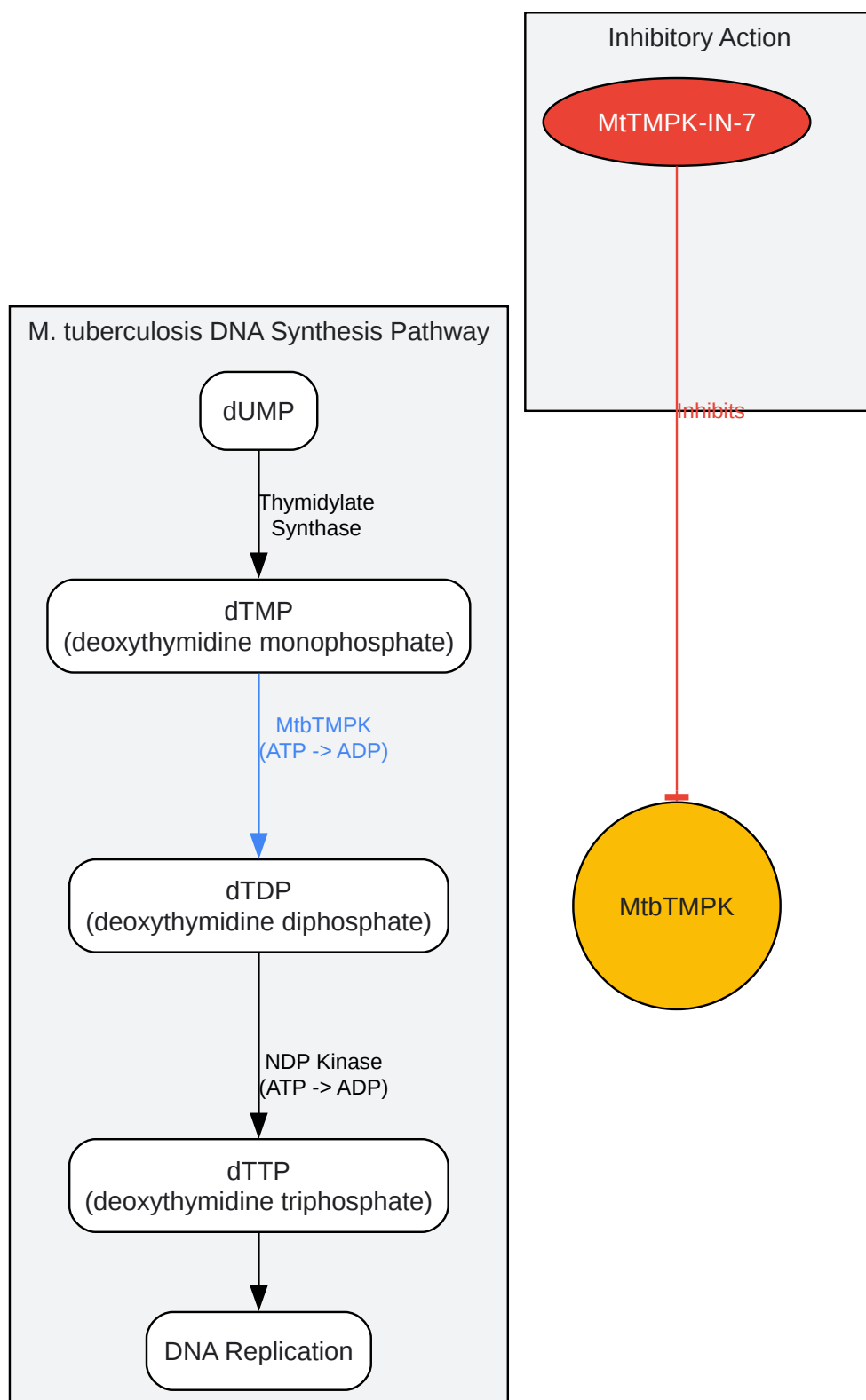
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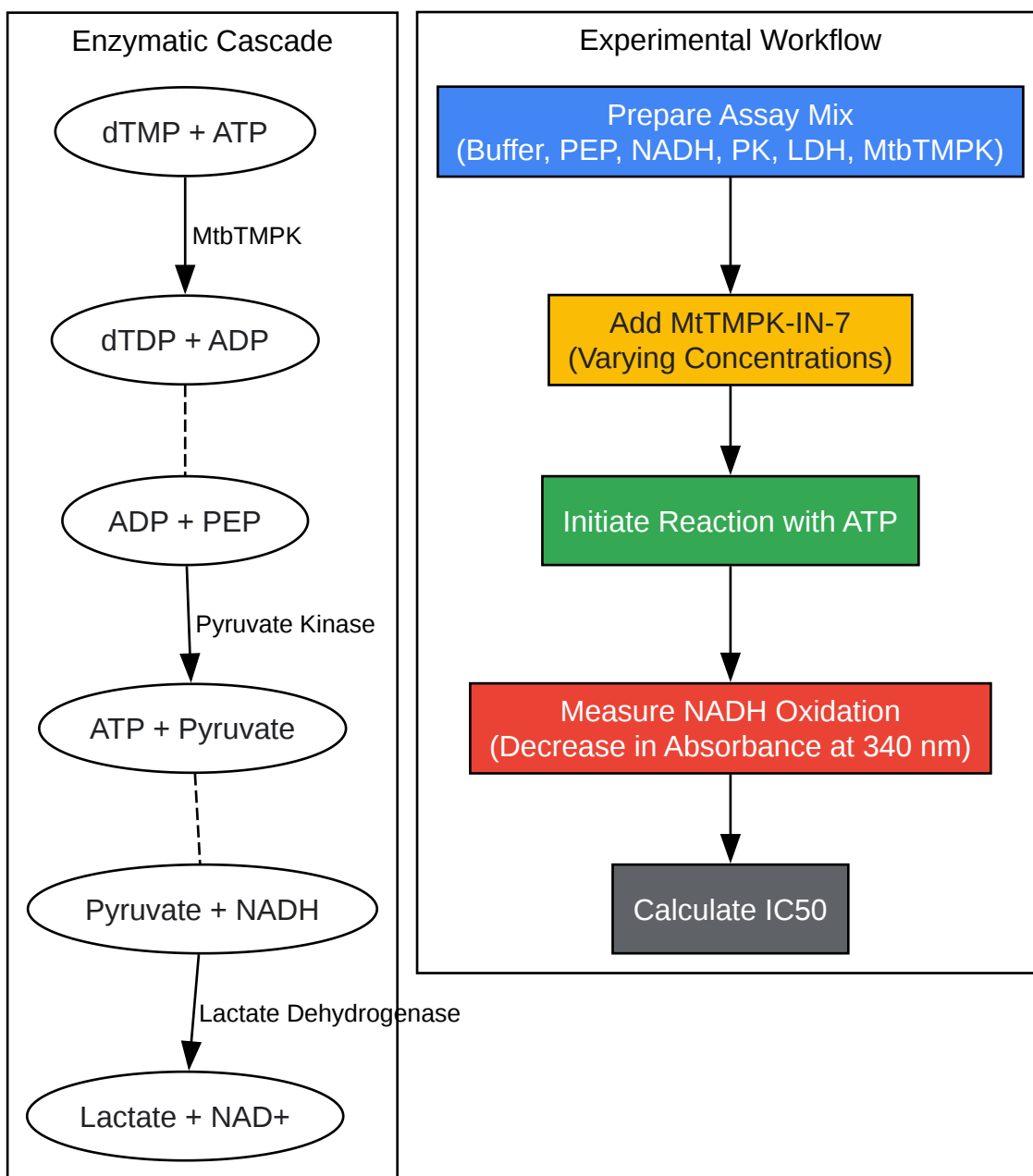
## Introduction

**MtTMPK-IN-7** (also known as compound 26) is a moderate inhibitor of Mycobacterium tuberculosis thymidylate kinase (MtbTMPK)[1]. MtbTMPK is a crucial enzyme in the pyrimidine salvage pathway, responsible for the phosphorylation of deoxythymidine monophosphate (dTMP) to deoxythymidine diphosphate (dTDP)[2][3]. This is a vital step in the synthesis of deoxythymidine triphosphate (dTTP), an essential precursor for DNA replication and repair in *M. tuberculosis*[2]. By inhibiting this enzyme, **MtTMPK-IN-7** disrupts DNA synthesis, leading to an antimycobacterial effect. Notably, **MtTMPK-IN-7** has demonstrated sub-micromolar activity against *M. tuberculosis* with no significant cytotoxicity[1][4]. These application notes provide protocols for in vitro assays and guidelines for storage and handling.

## Signaling Pathway

MtbTMPK is the final specific enzyme in the biosynthetic pathway of dTTP, making it a critical target for drug development[5]. Inhibition of MtbTMPK leads to a depletion of the dTTP pool, which stalls DNA replication and ultimately inhibits bacterial growth[2].





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## References

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